

Trichloroacetic Anhydride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Trichloroacetic anhydride*

Cat. No.: *B1210623*

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CAS Number: 4124-31-6

Introduction

Trichloroacetic anhydride, identified by the CAS number 4124-31-6, is a highly reactive and versatile chemical reagent.^[1] It is a dense, colorless liquid that is widely utilized across various scientific disciplines, particularly in organic synthesis, pharmaceutical development, and analytical chemistry.^{[2][3][4]} Its significance stems from its potent reactivity as an acylating agent, which allows for the introduction of the trichloroacetyl group into a wide range of molecules. This modification can enhance molecular stability, alter electronic properties, and serve as a protective group in complex syntheses.^[4] This technical guide provides an in-depth overview of **trichloroacetic anhydride**, including its physicochemical properties, key applications with detailed experimental protocols, and safety considerations, tailored for researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

Trichloroacetic anhydride is a powerful acylating agent, but its reactivity also necessitates careful handling due to its hazardous nature.^[5] It is corrosive, harmful if swallowed, and can cause severe skin burns and eye damage.^[5] It is also sensitive to moisture and should be stored under an inert atmosphere.^[5] Key quantitative data for this compound are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	4124-31-6	[1]
Molecular Formula	C4Cl6O3	[1]
Molecular Weight	308.76 g/mol	
Appearance	Clear, colorless liquid	[1]
Boiling Point	139-141 °C at 60 mmHg	[5]
Density	1.69 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.484	[5]

Significance and Applications in Research and Drug Development

The high electrophilicity of the carbonyl carbons in **trichloroacetic anhydride** makes it a more reactive acylating agent than acetic anhydride. This increased reactivity is due to the strong electron-withdrawing inductive effect of the three chlorine atoms on the alpha-carbon, which makes the carbonyl carbon more susceptible to nucleophilic attack. This property is leveraged in several key areas of research and development:

- **Pharmaceutical Synthesis:** **Trichloroacetic anhydride** is a crucial reagent in the synthesis of various active pharmaceutical ingredients (APIs). A notable example is its use as a pharmaceutical synthesis intermediate in the production of glyburide, a sulfonylurea drug used to treat type II diabetes.[6] It is also employed in the synthesis of anti-inflammatory and analgesic drugs.[3]
- **Agrochemical Synthesis:** This compound serves as an important building block in the production of herbicides and fungicides.
- **Analytical Chemistry (Derivatization):** In analytical chemistry, **trichloroacetic anhydride** is used as a derivatizing agent to improve the chromatographic properties and detectability of various compounds, particularly for gas chromatography-mass spectrometry (GC-MS) analysis. It reacts with amines and other functional groups to form stable, more volatile derivatives with characteristic mass fragmentation patterns.[2][7] This is particularly

advantageous in the analysis of amphetamines and their metabolites in biological samples.

[2][7][8]

- Biochemistry (Protein Modification): Researchers utilize **trichloroacetic anhydride** for the modification of proteins and peptides. This allows for the study of structure-function relationships and can improve the stability and solubility of these biomolecules for analytical purposes.[3]

Key Experimental Protocols

The following sections provide detailed methodologies for some of the key applications of **trichloroacetic anhydride**.

Derivatization of Amphetamines for GC-MS Analysis

This protocol outlines the general steps for the derivatization of amphetamine and methamphetamine in urine samples using **trichloroacetic anhydride** prior to GC-MS analysis.

Materials:

- Urine sample
- **Trichloroacetic anhydride**
- 2-Methylphenethylamine (internal standard)
- Solvents for extraction (e.g., 1-chlorobutane)
- Borate buffer (pH 9.8)
- 1N Sodium hydroxide
- Vortex mixer
- Centrifuge
- GC-MS system

Procedure:

- **Sample Preparation:** To a specified volume of urine, add the internal standard solution (2-methylphenethylamine).
- **Alkalinization:** Add 1 mL of borate buffer (pH 9.8) and 1 mL of 1N sodium hydroxide to make the sample alkaline.
- **Liquid-Liquid Extraction:** Add 10 mL of an appropriate organic solvent (e.g., 1-chlorobutane) to extract the amphetamines. Vortex mix for 1 minute, followed by further mixing for 10 minutes. Centrifuge to separate the layers.
- **Back Extraction:** The organic layer is then subjected to a liquid-liquid back extraction for sample cleanup.
- **Derivatization:** The cleaned extract is treated with **trichloroacetic anhydride**. The reaction mixture may require heating (e.g., 50-60°C for 45-50 minutes) to ensure complete derivatization.[8]
- **Work-up:** Excess **trichloroacetic anhydride** and acidic by-products are removed. This may involve adding water followed by another organic extraction of the derivatized amphetamines.[8]
- **GC-MS Analysis:** The final organic extract containing the derivatized amphetamines is injected into the GC-MS system. A typical GC temperature is around 180°C.[2] The mass spectrometer is set to monitor specific ions characteristic of the derivatized amphetamine, methamphetamine, and the internal standard.[2]



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*Workflow for amphetamine derivatization using **trichloroacetic anhydride**.*

Synthesis of Acryloylmorpholine

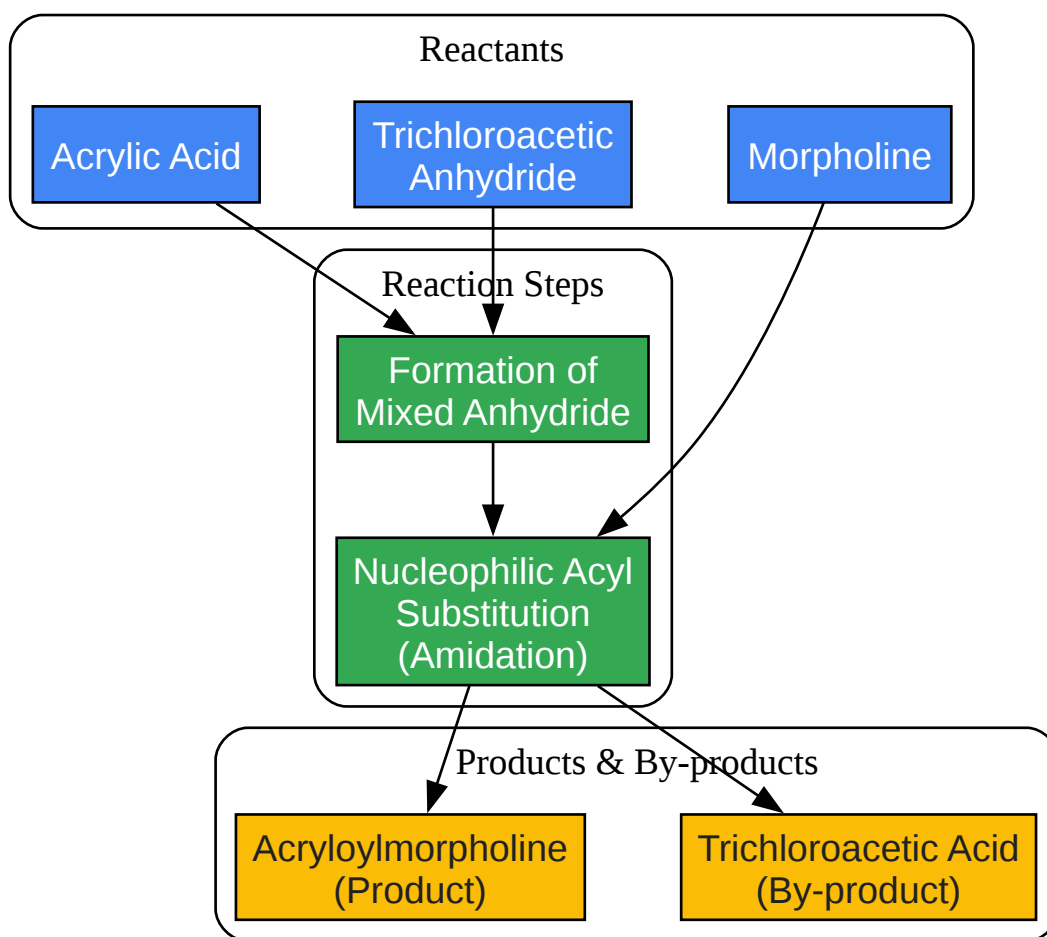
Trichloroacetic anhydride can be used in the synthesis of acryloylmorpholine, a valuable monomer for producing water-soluble polymers with applications in medicine and industry.[6] The following is a general procedure; specific quantities and conditions may vary based on the specific patent or publication.

Materials:

- Acrylic acid
- **Trichloroacetic anhydride**
- Morpholine
- Appropriate solvent (e.g., dichloromethane)
- Triethylamine (or other base)
- Standard glassware for organic synthesis

Procedure:

- **Formation of the Mixed Anhydride (in situ):** Acrylic acid is reacted with **trichloroacetic anhydride** in an appropriate solvent. This forms a mixed anhydride which is a highly reactive acylating agent.
- **Amidation:** Morpholine is added to the reaction mixture. The nitrogen atom of morpholine acts as a nucleophile and attacks the carbonyl group of the acrylic acid portion of the mixed anhydride.
- **Work-up:** The reaction mixture is typically washed with water and a mild base (e.g., sodium bicarbonate solution) to remove unreacted starting materials and by-products. The organic layer is then dried and the solvent is removed under reduced pressure to yield the crude acryloylmorpholine.
- **Purification:** The crude product can be purified by distillation or column chromatography.



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Logical flow for the synthesis of acryloylmorpholine.

Conclusion

Trichloroacetic anhydride is an indispensable reagent for researchers and professionals in the fields of chemistry and drug development. Its high reactivity as an acylating agent facilitates a wide range of chemical transformations, from the synthesis of complex pharmaceutical molecules to the derivatization of analytes for sensitive detection. A thorough understanding of its properties, applications, and safe handling procedures is essential for its effective and responsible use in the laboratory. The experimental workflows and data presented in this guide are intended to provide a solid foundation for the practical application of this versatile compound.

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- To cite this document: BenchChem. [Trichloroacetic Anhydride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210623#cas-number-for-trichloroacetic-anhydride-and-its-significance]

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